

Unveiling the Physicochemical Landscape of 1-Butyl-1-methylpyrrolidinium Acetate: A Technical Guide

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Compound of Interest

Compound Name: 1-Butyl-1-methylpyrrolidinium

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For Researchers, Scientists, and Drug Development Professionals

This technical guide offers an in-depth exploration of the physical properties of the ionic liquid **1-Butyl-1-methylpyrrolidinium** acetate ([BMPyr][OAc]). While experimental data for this specific salt is not extensively available in the public domain, this document compiles available computed data and provides a comparative analysis with other **1-Butyl-1-methylpyrrolidinium** salts to offer valuable insights for researchers and professionals in drug development and materials science.

Core Physicochemical Properties

The fundamental physical characteristics of an ionic liquid are critical for its application. While specific experimental values for **1-Butyl-1-methylpyrrolidinium** acetate are limited, computed data from resources such as PubChem provides a starting point for its molecular profile.

Table 1: Computed and General Properties of **1-Butyl-1-methylpyrrolidinium** Acetate

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₃ NO ₂	PubChem[1]
Molecular Weight	201.31 g/mol	PubChem[1]
CAS Number	886762-42-1	ChemSrc[2]

For a more comprehensive understanding, it is instructive to compare the properties of the **1-Butyl-1-methylpyrrolidinium** cation when paired with different anions. This comparison highlights the significant influence of the anion on the overall physical behavior of the ionic liquid.

Table 2: Comparative Physical Properties of **1-Butyl-1-methylpyrrolidinium** Salts with Various Anions

Property	[BMPyrr][OAc]	[BMPyrr][Br]	[BMPyrr][OTf]	[BMPyrr][TFSI]
Melting Point (°C)	Data not available	216[3]	5[4]	-12.65[5]
Density (g/cm ³)	Data not available	Data not available	1.25 (at 27 °C)[4]	1.392 (at 25 °C) [5]
Viscosity (mPa·s)	Data not available	Data not available	148 (at 25 °C)[4]	94.4 (at 25 °C)
Conductivity (mS/cm)	Data not available	Data not available	1.85 (at 24 °C)[4]	3 (at 25 °C)[5]
Decomposition Temp. (°C)	Data not available	>200 (onset)[6] [7]	Data not available	>200[8]

Note: [Br] = Bromide, [OTf] = Triflate, [TFSI] = Bis(trifluoromethylsulfonyl)imide. Data for salts other than acetate are provided for comparative purposes.

Experimental Protocols for Characterization

To ensure the reproducibility and accuracy of physical property measurements for ionic liquids like **1-Butyl-1-methylpyrrolidinium** acetate, standardized experimental protocols are essential.

Synthesis of 1-Butyl-1-methylpyrrolidinium Acetate

The synthesis of **1-Butyl-1-methylpyrrolidinium** based ionic liquids typically involves a two-step process: quaternization followed by anion exchange.

- Quaternization: 1-methylpyrrolidine is reacted with a butyl halide (e.g., 1-bromobutane or 1-chlorobutane) to form the **1-butyl-1-methylpyrrolidinium** halide salt.[9] This reaction is often carried out in a suitable solvent like acetonitrile or propan-2-ol under reflux conditions.[9][10]
- Anion Exchange: The resulting halide salt is then subjected to an anion exchange reaction with a source of the acetate anion, such as silver acetate or an acetate-functionalized ion-exchange resin. The choice of method depends on the desired purity and scalability.

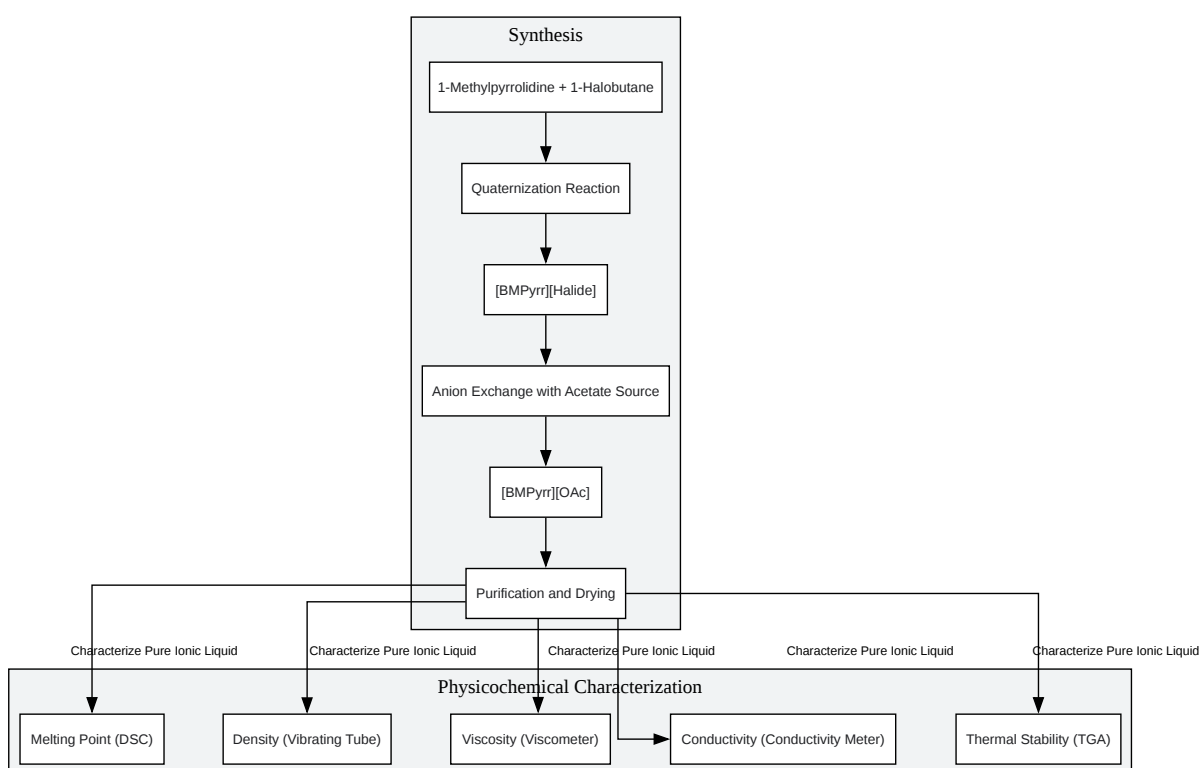
Following synthesis, the product is typically washed to remove impurities and dried under vacuum to eliminate any residual solvent or water.[9]

Measurement of Physicochemical Properties

- Melting Point: The melting point is determined using a differential scanning calorimeter (DSC). The sample is typically cooled to a low temperature and then heated at a controlled rate to observe the endothermic melting transition.
- Density: A vibrating tube densimeter is commonly used to measure the density of ionic liquids as a function of temperature. The instrument is calibrated with standard reference fluids.
- Viscosity: The viscosity can be measured using various types of viscometers, including falling-ball, vibrating-wire, or rotational viscometers.[9] Measurements are performed at a controlled temperature, and the instrument is calibrated with viscosity standards.
- Conductivity: The ionic conductivity is measured using a conductivity meter with a calibrated probe. The measurement is typically carried out in a temperature-controlled cell.[10]
- Thermal Stability: Thermogravimetric analysis (TGA) is the standard method for determining the thermal stability of ionic liquids.[8][11] The sample is heated at a constant rate in a controlled atmosphere (e.g., nitrogen or air), and the mass loss is recorded as a function of temperature. The onset decomposition temperature is a key parameter obtained from this analysis.[11]

Logical Workflow for Characterization

The process of synthesizing and characterizing a novel ionic liquid like **1-Butyl-1-methylpyrrolidinium** acetate follows a logical progression from synthesis to detailed physical property analysis.



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Caption: Workflow for the synthesis and physicochemical characterization of **1-Butyl-1-methylpyrrolidinium** acetate.

Conclusion

1-Butyl-1-methylpyrrolidinium acetate is an ionic liquid with potential applications in various scientific fields, including drug development. While specific experimental data on its physical properties remains limited, this guide provides a framework for its characterization based on established methodologies and comparative data from related salts. The provided protocols and logical workflow serve as a valuable resource for researchers aiming to synthesize and investigate this and other novel ionic liquids. Further experimental investigation is crucial to fully elucidate the physicochemical profile of **1-Butyl-1-methylpyrrolidinium** acetate and unlock its full potential.

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